

# Tetrabutylammonium cyanate molecular structure and formula

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## Compound of Interest

Compound Name: *Tetrabutylammonium cyanate*

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## An In-depth Technical Guide to Tetrabutylammonium Cyanate

For Researchers, Scientists, and Drug Development Professionals

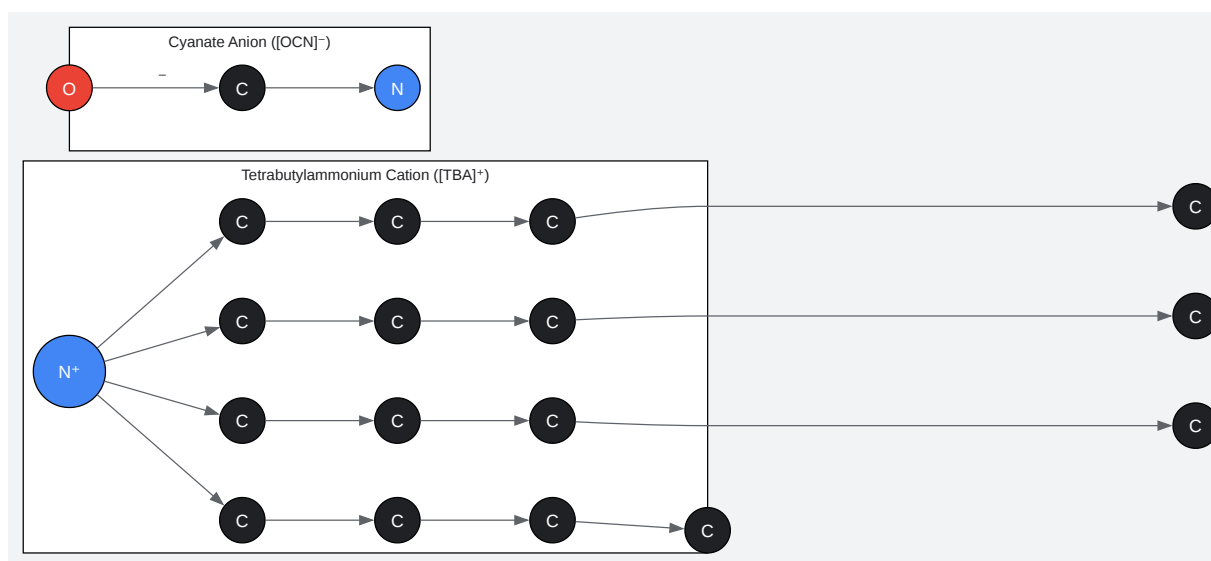
This technical guide provides a comprehensive overview of the molecular structure, properties, and applications of **tetrabutylammonium cyanate**. The information is intended for professionals in research and development, particularly in the fields of organic synthesis and drug development.

## Core Concepts: Molecular Structure and Formula

**Tetrabutylammonium cyanate** is a quaternary ammonium salt consisting of a tetrabutylammonium cation and a cyanate anion. The large, lipophilic alkyl groups of the cation make the salt soluble in many organic solvents, enabling it to function as a phase-transfer catalyst.<sup>[1]</sup>

The chemical formula for **tetrabutylammonium cyanate** is  $C_{17}H_{36}N_2O$ .<sup>[1][2][3]</sup> It can also be represented by the linear formula  $(CH_3CH_2CH_2CH_2)_4N(OCN)$ . The structure is composed of a central nitrogen atom bonded to four butyl groups, forming the cation, and the linear cyanate anion  $[OCN]^-$ .

Below is a diagram illustrating the ionic pairing of the tetrabutylammonium cation and the cyanate anion.



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Caption: Molecular structure of **Tetrabutylammonium Cyanate**.

## Physicochemical Properties

**Tetrabutylammonium cyanate** is typically a colorless or almost white crystalline powder.<sup>[1]</sup>

Key quantitative data for this compound are summarized in the table below.

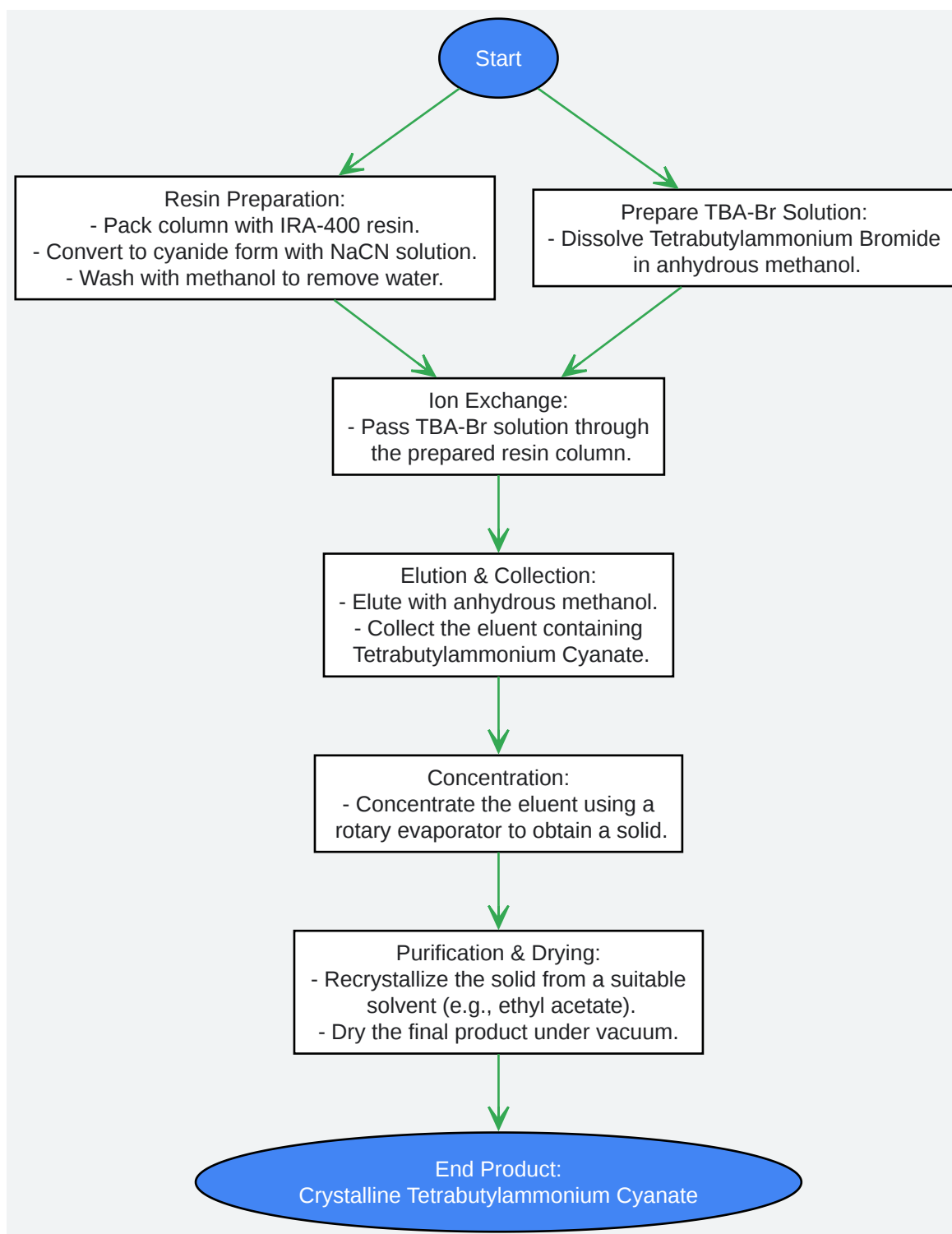
Property	Value	Reference(s)
Molecular Formula	C <sub>17</sub> H <sub>36</sub> N <sub>2</sub> O	[1][2][3]
Molecular Weight	284.48 g/mol	[2][4]
Appearance	Colorless or almost white crystals/powder	[1]
Melting Point	86-88 °C	[2][4][5]
CAS Number	39139-87-2	[2][4]
Infrared Absorption (KBr)	2140 cm <sup>-1</sup> (strong), 2160 cm <sup>-1</sup> (shoulder)	[5]
Storage Temperature	2-8 °C	[4]

## Experimental Protocols

This section details the synthesis of **tetrabutylammonium cyanate** and a representative application of its use as a phase-transfer catalyst.

The synthesis of **tetrabutylammonium cyanate** can be achieved through an ion exchange method, analogous to the preparation of tetraalkylammonium cyanides.[5][6] This procedure involves the exchange of the bromide anion from tetrabutylammonium bromide with a cyanate anion using a strongly basic ion exchange resin.

### Experimental Workflow for Synthesis



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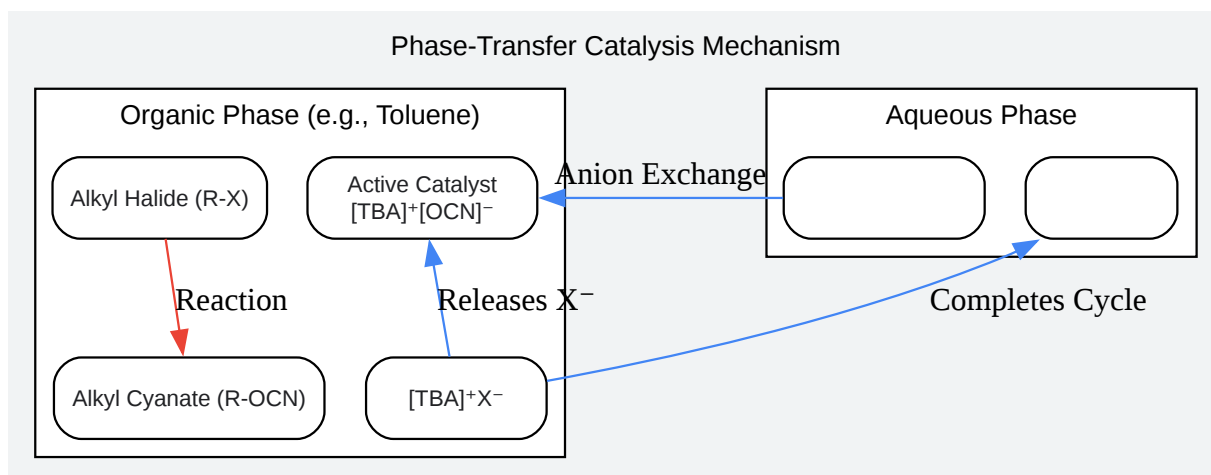
Caption: Experimental workflow for the synthesis of **Tetrabutylammonium Cyanate**.

Detailed Methodology:

- **Resin Preparation:** A strongly basic ion exchange resin (e.g., IRA-400) is packed into a chromatography column. The resin is converted to the cyanide form by passing a solution of sodium cyanide through the column, followed by extensive washing with water and then anhydrous methanol to remove residual water and cyanide ions. Note: The original method for the cyanide analog uses NaCN; for the cyanate, one would use a soluble cyanate salt like sodium or potassium cyanate.
- **Ion Exchange:** Tetrabutylammonium bromide is dissolved in anhydrous methanol. This solution is then passed through the prepared ion exchange column.
- **Elution:** The column is eluted with anhydrous methanol, and the eluent containing **tetrabutylammonium cyanate** is collected.
- **Isolation:** The collected eluent is concentrated under reduced pressure using a rotary evaporator. This removes the methanol and yields the crude product as a white solid.
- **Purification:** The crude solid is purified by recrystallization from a suitable solvent, such as ethyl acetate. The purified crystals are then dried under vacuum over a desiccant (e.g., P<sub>2</sub>O<sub>5</sub>) to yield pure **tetrabutylammonium cyanate**.<sup>[6]</sup>

**Tetrabutylammonium cyanate** is an effective phase-transfer catalyst (PTC), facilitating reactions between water-soluble nucleophiles and organic-soluble electrophiles.<sup>[1]</sup> A representative example is the cyanation of an alkyl halide.

#### Mechanism of Phase-Transfer Catalysis



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Caption: Logical diagram of the Phase-Transfer Catalysis (PTC) cycle.

#### Detailed Methodology (Representative Protocol):

This protocol describes the nucleophilic substitution of 1-bromooctane with the cyanate ion using **tetrabutylammonium cyanate** as the phase-transfer catalyst.

- **Reaction Setup:** A two-phase system is prepared in a round-bottom flask equipped with a reflux condenser and a magnetic stirrer. The organic phase consists of 1-bromooctane dissolved in an inert solvent like toluene. The aqueous phase contains a source of cyanate ions, such as an aqueous solution of potassium cyanate.
- **Catalyst Addition:** A catalytic amount (e.g., 1-5 mol%) of **tetrabutylammonium cyanate** is added to the biphasic mixture.
- **Reaction:** The mixture is heated and stirred vigorously to ensure efficient mixing between the two phases and facilitate the transfer of the cyanate anion into the organic phase. The reaction progress can be monitored by techniques such as gas chromatography (GC) or thin-layer chromatography (TLC).
- **Workup:** After the reaction is complete, the mixture is cooled to room temperature. The organic layer is separated, washed with water to remove any remaining inorganic salts and catalyst, and then dried over an anhydrous drying agent (e.g.,  $\text{MgSO}_4$ ).

- Isolation: The solvent is removed from the organic phase by rotary evaporation, and the resulting crude product (1-octyl cyanate and/or isocyanate) can be purified by vacuum distillation or column chromatography.

This guide provides foundational knowledge for the handling and application of **tetrabutylammonium cyanate**. As with all chemical procedures, appropriate safety precautions should be taken, including the use of personal protective equipment and working in a well-ventilated fume hood.

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